

An In-depth Technical Guide to Vinyltris(methylethylketoxime)silane: Structure, Bonding, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Vinyltris(methylethylketoxime)silane

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Abstract

Vinyltris(methylethylketoxime)silane (VOS), a versatile organosilane, plays a crucial role as a crosslinking agent and adhesion promoter in various material applications. This guide delves into the core aspects of its chemical structure, bonding characteristics, and reactivity. It provides a comprehensive overview of its synthesis, mechanism of action in silicone formulations, and potential relevance in biomedical applications, supported by a compilation of its physicochemical properties and a discussion of relevant experimental methodologies.

Chemical Structure and Bonding

Vinyltris(methylethylketoxime)silane, with the chemical formula $C_{14}H_{27}N_3O_3Si$ and CAS number 2224-33-1, is a fascinating molecule characterized by a central silicon atom bonded to a vinyl group and three methylethylketoxime groups.^{[1][2]}

Molecular Structure:

The core of the molecule is a tetrahedral silicon atom. This central atom forms four covalent bonds:

- One silicon-carbon (Si-C) bond with a vinyl group ($-\text{CH}=\text{CH}_2$).
- Three silicon-oxygen (Si-O) bonds, each connecting to the nitrogen atom of a methylethylketoxime group via an oxygen bridge ($-\text{O}-\text{N}=\text{C}(\text{CH}_3)(\text{C}_2\text{H}_5)$).

The methylethylketoxime groups, derived from methyl ethyl ketoxime (MEKO), are instrumental in the crosslinking process. The vinyl group provides a site for further polymerization or functionalization, making VOS a valuable component in creating complex polymer networks.

Bonding Characteristics:

The key to VOS's functionality lies in the nature of its chemical bonds. The Si-O bonds are susceptible to hydrolysis, a reaction with water that is the initial and critical step in the curing process of silicone sealants and adhesives.[3] This reactivity is attributed to the polarity of the Si-O bond and the availability of d-orbitals on the silicon atom, which can accommodate the incoming water molecule.

The vinyl group, with its carbon-carbon double bond, can participate in addition reactions. While the primary application of VOS in silicone sealants relies on the hydrolysis of the oxime groups, the vinyl functionality allows for its potential use in dual-cure systems or for grafting onto other polymer backbones.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Vinyltris(methylethylketoxime)silane** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₇ N ₃ O ₃ Si	[1][2]
Molecular Weight	313.47 g/mol	[1]
CAS Number	2224-33-1	[1][2]
Appearance	Colorless to light yellow transparent liquid	[4]
Density	0.982 g/cm ³ at 25 °C	[1]
Boiling Point	113 °C at 0.1 mmHg	[1]
Melting Point	-22 °C	[1]
Refractive Index	1.465 at 20 °C	[1]

Spectroscopic Data (Predicted/Typical):

While specific experimental spectra for VOS are not readily available in the public domain, characteristic spectroscopic features can be predicted based on its functional groups and data from analogous compounds.

- ¹H NMR: Expected signals would include multiplets for the vinyl protons (typically in the 5.5-6.5 ppm range), and signals for the methyl and ethyl protons of the ketoxime groups (typically in the 1.0-2.5 ppm range).
- ¹³C NMR: Signals for the vinyl carbons would be expected in the olefinic region (around 130-140 ppm). Carbons of the methyl and ethyl groups in the ketoxime moieties would appear in the aliphatic region. The imine carbon (C=N) would also have a characteristic shift.
- FT-IR: Key vibrational bands would include C=C stretching from the vinyl group (around 1600 cm⁻¹), C=N stretching from the oxime groups (around 1650 cm⁻¹), Si-O stretching (in the 1000-1100 cm⁻¹ region), and C-H stretching from the alkyl and vinyl groups (around 2900-3100 cm⁻¹).[5][6][7]

Experimental Protocols

Synthesis of Vinyltris(methylethylketoxime)silane

The synthesis of VOS typically involves the reaction of a vinyl-functional chlorosilane with methyl ethyl ketoxime in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction: $\text{CH}_2=\text{CHSiCl}_3 + 3(\text{CH}_3)(\text{C}_2\text{H}_5)\text{C}=\text{NOH} + 3\text{R}_3\text{N} \rightarrow \text{CH}_2=\text{CHSi}(\text{ON}=\text{C}(\text{CH}_3)(\text{C}_2\text{H}_5))_3 + 3\text{R}_3\text{N}\cdot\text{HCl}$

Detailed Methodology:

- **Reaction Setup:** A multi-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, a condenser, and a nitrogen inlet. The entire apparatus is flame-dried and maintained under a dry nitrogen atmosphere to prevent premature hydrolysis.
- **Reagents:** Vinyltrichlorosilane, methyl ethyl ketoxime, and a tertiary amine (e.g., triethylamine) are used. An inert, anhydrous solvent such as toluene or hexane is employed as the reaction medium.
- **Procedure:** a. Methyl ethyl ketoxime and triethylamine are dissolved in the anhydrous solvent in the reaction flask and cooled in an ice bath. b. Vinyltrichlorosilane, diluted with the same solvent, is added dropwise from the dropping funnel to the stirred solution. The addition rate is controlled to maintain the reaction temperature below a certain threshold (e.g., 10 °C). c. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- **Workup and Purification:** a. The triethylamine hydrochloride salt precipitate is removed by filtration under a nitrogen atmosphere. b. The solvent is removed from the filtrate under reduced pressure. c. The crude product is then purified by vacuum distillation to yield pure **Vinyltris(methylethylketoxime)silane**.

Crosslinking of Hydroxyl-Terminated Polydimethylsiloxane (PDMS)

VOS is a key component in room-temperature vulcanizing (RTV) silicone sealant formulations. It crosslinks hydroxyl-terminated PDMS chains in the presence of atmospheric moisture.

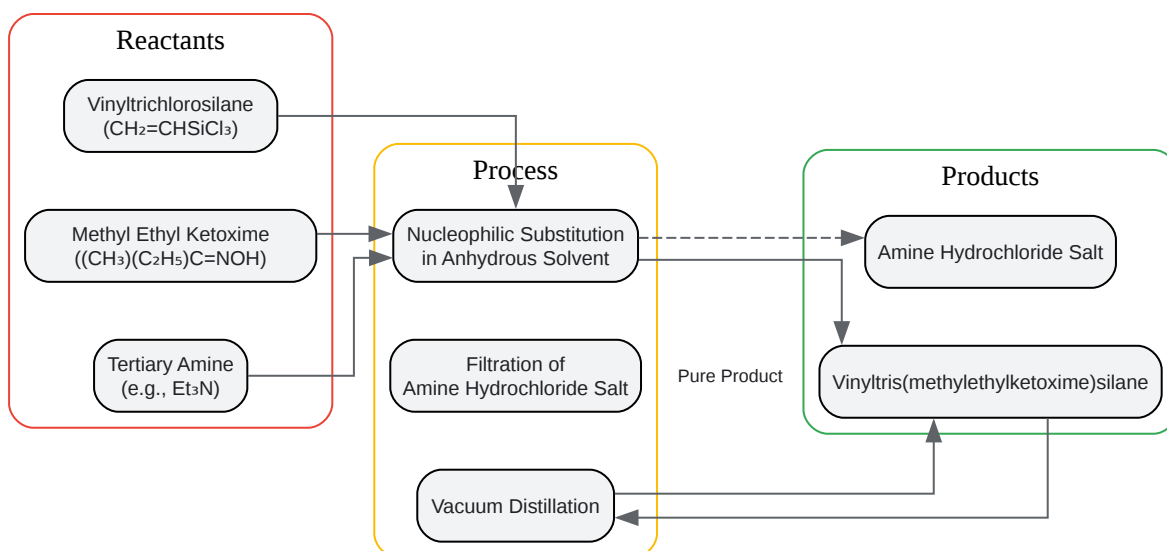
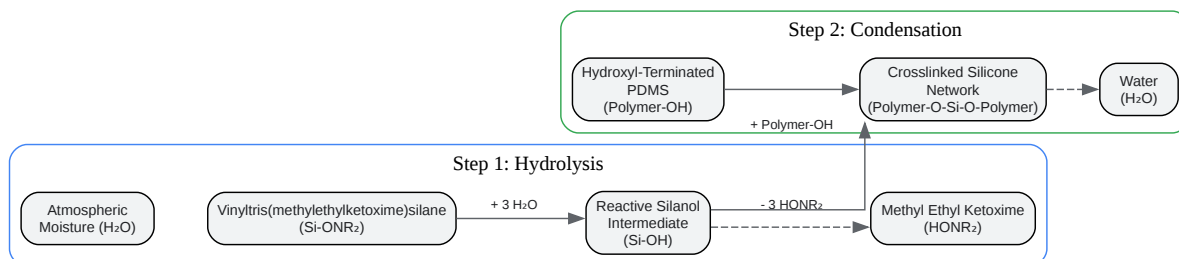
Detailed Methodology:

- Formulation: A typical one-component RTV sealant formulation includes:
 - α,ω -Dihydroxy-terminated polydimethylsiloxane (PDMS-OH) as the base polymer.
 - **Vinyltris(methylethylketoxime)silane** as the crosslinking agent.
 - A catalyst, often a tin compound such as dibutyltin dilaurate.
 - Fillers (e.g., fumed silica) to reinforce the elastomer.
 - Plasticizers and other additives.
- Compounding: a. The PDMS-OH and fillers are mixed in a high-shear mixer under vacuum to ensure a homogenous dispersion and remove any entrapped air. b. The VOS and catalyst are then added and mixed thoroughly under anhydrous conditions.
- Curing: a. The formulated sealant is extruded onto a substrate. b. Curing commences upon exposure to atmospheric moisture. The sealant is typically left to cure at ambient temperature and humidity for a specified period (e.g., 24-72 hours).
- Characterization: The mechanical properties of the cured silicone elastomer, such as tensile strength, elongation at break, and hardness, are then evaluated using standard testing methods (e.g., ASTM D412 and ASTM D2240).

Signaling Pathways and Experimental Workflows

Moisture-Cure Crosslinking Mechanism

The curing process of a silicone sealant formulated with VOS is a two-stage process initiated by atmospheric moisture.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Vinyltris(methylethylketoxime)silane: Structure, Bonding, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15981661/docs#an-in-depth-technical-guide-to-vinyltris-methylethylketoxime-silane-structure-bonding-and-applications\]](https://www.benchchem.com/product/b15981661/docs#an-in-depth-technical-guide-to-vinyltris-methylethylketoxime-silane-structure-bonding-and-applications)

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